

CBO-P11 Application Notes and Protocols for In Vitro Studies

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CBO-P11
Cat. No.: B12387859

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

CBO-P11 is a macrocyclic peptide derived from vascular endothelial growth factor (VEGF) that acts as a potent inhibitor of angiogenesis.[1] It functions by competitively blocking the binding of VEGF₁₆₅ to its receptors, primarily Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2), and to a lesser extent, VEGFR-1.[1] This inhibition disrupts downstream signaling cascades, leading to a reduction in endothelial cell proliferation, migration, and the activation of Mitogen-Activated Protein (MAP) kinases, key processes in the formation of new blood vessels.[1] These application notes provide detailed protocols for in vitro studies to evaluate the efficacy and mechanism of action of **CBO-P11**.

Quantitative Data Summary

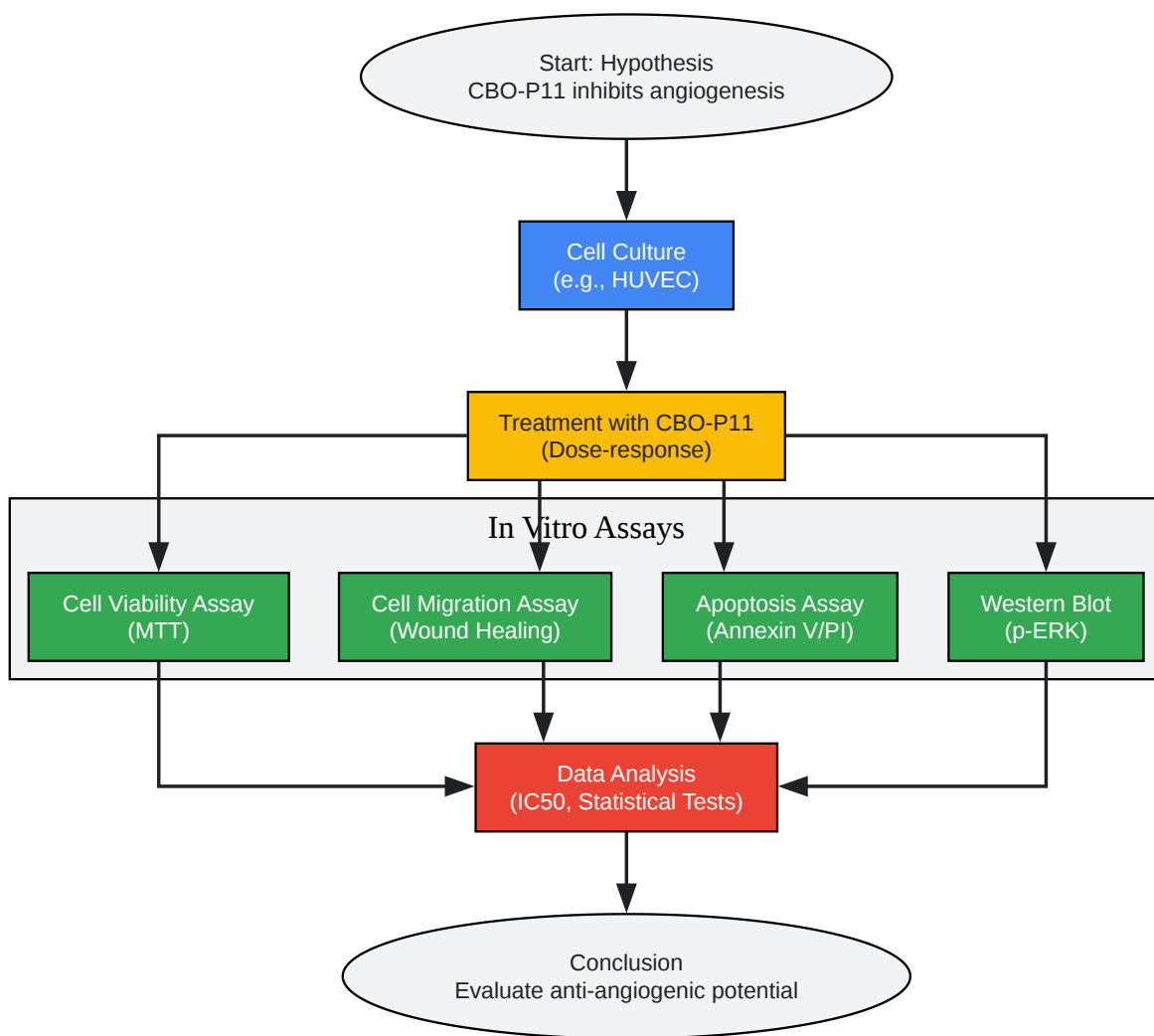
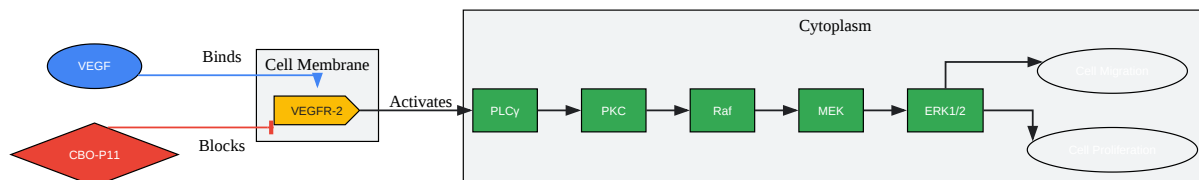
The following table summarizes the reported in vitro inhibitory concentrations (IC₅₀) of **CBO-P11** against key cellular processes involved in angiogenesis.

Target/Process	IC ₅₀ Value	Cell Type/Assay Conditions
VEGF ₁₆₅ binding to VEGFR-1	700 nM	Receptor binding assay
VEGF ₁₆₅ binding to VEGFR-2	1.3 µM	Receptor binding assay
Cell Proliferation	5.8 µM	Not specified
Cell Migration	8.2 µM	Not specified

Data sourced from product information sheets.[\[1\]](#)

Signaling Pathway

CBO-P11 exerts its anti-angiogenic effects by inhibiting the VEGF signaling pathway. The diagram below illustrates the mechanism of action.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. VEGF Inhibitor, CBO-P11 - Calbiochem | 676496 [merckmillipore.com]
- To cite this document: BenchChem. [CBO-P11 Application Notes and Protocols for In Vitro Studies]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12387859#cbo-p11-experimental-protocol-for-in-vitro-studies]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com